

5-Aminopentan-2-one: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 5-Aminopentan-2-one

Cat. No.: B3263374

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CAS Number: 3732-10-3

This technical guide provides a comprehensive overview of the known properties, potential applications, and synthetic considerations for **5-Aminopentan-2-one**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Properties

5-Aminopentan-2-one is a bifunctional organic molecule containing both a primary amine and a ketone functional group. This unique structure makes it a valuable intermediate in various chemical syntheses. While experimentally determined physicochemical data is limited in publicly available literature, computed properties provide valuable insights.

Physicochemical Data

The following table summarizes the key physicochemical properties of **5-Aminopentan-2-one**. It is important to note that most of this data is computationally derived.

Property	Value	Source
CAS Number	3732-10-3	N/A
Molecular Formula	C ₅ H ₁₁ NO	PubChem[1]
Molecular Weight	101.15 g/mol	PubChem[1]
IUPAC Name	5-aminopentan-2-one	PubChem[1]
Boiling Point	Not available	N/A
Melting Point	Not available	N/A
Density	Not available	N/A
Solubility	Not available	N/A
XLogP3	-0.7	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Rotatable Bond Count	3	PubChem[1]

Spectroscopic and Reactivity Insights

Detailed experimental spectroscopic data such as NMR, IR, and mass spectrometry for **5-Aminopentan-2-one** are not readily available in the surveyed literature. However, its reactivity can be inferred from its functional groups.

The primary amine group is nucleophilic and basic, readily reacting with electrophiles such as acyl chlorides, anhydrides, and aldehydes. The ketone group is electrophilic at the carbonyl carbon and can undergo nucleophilic addition reactions, including reactions with organometallic reagents or cyanides. The presence of both functionalities allows for intramolecular reactions to form cyclic structures, such as imines, under appropriate conditions.

Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **5-Aminopentan-2-one** are not extensively documented in readily accessible sources, a general synthetic strategy can be proposed based on established organic chemistry principles.

A plausible synthetic route could involve the Gabriel synthesis or reductive amination starting from a suitable precursor. The following diagram illustrates a hypothetical workflow for its synthesis.

Caption: Hypothetical synthesis workflow for **5-Aminopentan-2-one**.

A detailed experimental protocol for a related compound, 5-aminopentan-2-ol, suggests that precursors like 5-chloropentan-2-one could be utilized in its synthesis[2]. A similar starting material could likely be adapted for the synthesis of **5-aminopentan-2-one**.

Applications in Drug Development and Medicinal Chemistry

The bifunctional nature of **5-Aminopentan-2-one** makes it a potential building block in the synthesis of more complex molecules, including pharmaceutical agents. While specific examples detailing the use of **5-Aminopentan-2-one** are scarce, related aminopentane structures are known to be used in drug discovery[3]. For instance, derivatives of aminopentanes are utilized as intermediates in the synthesis of various therapeutic agents.

The logical relationship for its potential application in drug discovery is outlined below.

Caption: Logical workflow for the use of **5-Aminopentan-2-one** in drug discovery.

Safety and Handling

Specific GHS hazard classifications for **5-Aminopentan-2-one** are not readily available. However, based on the properties of similar amino alcohols and ketones, it should be handled with care in a well-ventilated laboratory, and appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn. For related compounds like 5-aminopentan-2-ol, hazards include flammability and the potential to cause severe skin burns and eye damage[4].

Conclusion

5-Aminopentan-2-one is a chemical compound with potential as a versatile intermediate in organic synthesis, particularly for the development of novel pharmaceutical agents. While there is a notable lack of experimentally determined data for its physical and spectral properties, its chemical reactivity can be inferred from its structure. Further research is warranted to fully characterize this compound and explore its applications in medicinal chemistry and materials science.

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References

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- 2. 5-Aminopentan-2-ol | 81693-62-1 | Benchchem [benchchem.com]
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